

(s)-2-Bromo-pentane proper disposal procedures

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Compound of Interest

Compound Name: (s)-2-Bromo-pentane

Cat. No.: B8253618

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Proper disposal of **(s)-2-Bromo-pentane** is crucial for laboratory safety and environmental protection. As a halogenated organic compound, it requires specific handling and disposal procedures to mitigate its hazardous properties. Researchers, scientists, and drug development professionals must adhere to these guidelines to ensure a safe working environment and compliance with regulations.

Immediate Safety and Handling

Before handling **(s)-2-Bromo-pentane**, it is essential to be familiar with its hazards. It is a flammable liquid and vapor that can cause serious eye and skin irritation.^{[1][2]} Always handle this chemical in a well-ventilated area or a chemical fume hood.^{[1][3][4]} Personal Protective Equipment (PPE) is mandatory.

Required Personal Protective Equipment:

- Eye Protection: Chemical safety goggles or a face shield.^{[1][3][5]}
- Hand Protection: Wear appropriate chemical-resistant gloves.^{[1][3][4]}
- Skin and Body Protection: A lab coat and closed-toe shoes are required.^[3]

Waste Disposal Procedures

The primary rule for disposing of **(s)-2-Bromo-pentane** is to never pour it down the drain.^{[3][6]} It must be collected as hazardous waste.

Step 1: Waste Segregation

(s)-2-Bromo-pentane is a halogenated organic compound. It is critical to segregate it from non-halogenated waste streams.[3][6][7][8] Mixing halogenated and non-halogenated waste can increase disposal costs and complicate the disposal process.[7]

Step 2: Use a Designated Waste Container

- Use a clearly labeled, non-reactive, and sealable container designated for "Halogenated Organic Waste".[3][7]
- The container must be in good condition and compatible with **(s)-2-Bromo-pentane**.
- The label should include the words "Hazardous Waste," the full chemical name, and the approximate concentration.[6][7]

Step 3: Storage of Waste Container

- Store the waste container in a cool, dry, and well-ventilated area, away from heat sources, sparks, and open flames.[1][4][9][10]
- Keep the container tightly closed when not in use.[4][7][10]
- Ensure the storage area has secondary containment to prevent spills from spreading.[7]

Step 4: Arranging for Disposal

- When the waste container is nearly full (around 75-80%), arrange for its collection through your institution's Environmental Health and Safety (EHS) department or equivalent hazardous waste management service.[7]
- Follow your institution's specific procedures for requesting a waste pickup.

Spill and Leak Management

In the event of a spill or leak, immediate action is necessary to prevent exposure and further contamination.

- **Evacuate and Ventilate:** Evacuate all non-essential personnel from the immediate area.^[9] Ensure the area is well-ventilated, preferably within a fume hood.^[1]
- **Control Ignition Sources:** Remove all sources of ignition, such as open flames, sparks, and hot surfaces.^{[1][9][11]} Use non-sparking tools for cleanup.^{[1][5][11]}
- **Contain the Spill:** Use an inert absorbent material like sand, earth, or commercial sorbents to contain and absorb the spilled liquid.^{[5][7][9][11]}
- **Collect and Dispose:** Carefully collect the absorbent material and place it in a sealed, labeled container for hazardous waste disposal.^{[1][9][11]}
- **Decontaminate:** Clean the spill area thoroughly.
- **Seek Medical Attention:** If there is any skin or eye contact, flush the affected area with copious amounts of water for at least 15 minutes and seek immediate medical attention.^{[1][4]}
^[11] If inhaled, move to fresh air.^{[1][4][11]}

Quantitative Data Summary

| Property | Value |
|------------------|--|
| Chemical Formula | C ₅ H ₁₁ Br ^[12] |
| Molecular Weight | 151.05 g/mol |
| Appearance | Colorless liquid |
| Flash Point | 21 °C / 69.8 °F |
| Boiling Point | 116 - 117 °C / 240.8 - 242.6 °F |
| Density | 1.21 g/cm ³ |
| Hazards | Flammable liquid and vapor ^{[1][9]} , Causes skin and eye irritation ^[1] |

Visual Guides

Caption: Workflow for the proper disposal of **(s)-2-Bromo-pentane**.

Caption: Decision diagram for segregating chemical waste.

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References

- 1. echemi.com [echemi.com]
- 2. fishersci.com [fishersci.com]
- 3. scienceready.com.au [scienceready.com.au]
- 4. fishersci.com [fishersci.com]
- 5. 2-Bromopentane (107-81-3)MSDS Melting Point Boiling Density Storage Transport [m.chemicalbook.com]
- 6. 7.2 Organic Solvents | Environment, Health and Safety [ehs.cornell.edu]
- 7. campusoperations.temple.edu [campusoperations.temple.edu]
- 8. uakron.edu [uakron.edu]
- 9. nj.gov [nj.gov]
- 10. sigmaaldrich.cn [sigmaaldrich.cn]
- 11. msds.nipissingu.ca [msds.nipissingu.ca]
- 12. WERCS Studio - Application Error [assets.thermofisher.com]
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